

# 6-bromo-1H-indene molecular weight and formula

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## Compound of Interest

Compound Name: 6-bromo-1H-indene

Cat. No.: B1280595

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## An In-depth Technical Overview of 6-bromo-1H-indene

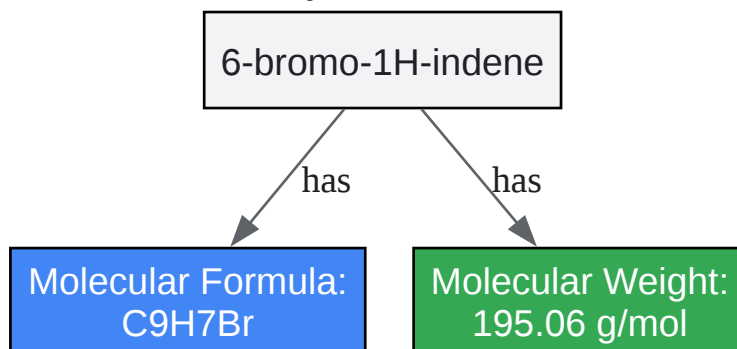
This technical guide provides essential information regarding the chemical properties of **6-bromo-1H-indene**, a compound of interest for researchers and professionals in the field of drug development and organic synthesis.

## Core Chemical Data

The fundamental molecular properties of **6-bromo-1H-indene** are summarized below. This data is crucial for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Citations
Molecular Formula	C <sub>9</sub> H <sub>7</sub> Br	[1]
Molecular Weight	195.06 g/mol	[1]
CAS Number	33065-61-1	[2]

## Chemical Identity of 6-bromo-1H-indene



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Caption: Relationship between the chemical name, molecular formula, and molecular weight.

## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **6-bromo-1H-indene** are typically specific to the objectives of a particular research study and are best sourced from peer-reviewed scientific literature and established chemical synthesis databases. These resources provide the necessary context and procedural details for reproducibility. For specific applications, consulting primary literature is highly recommended to obtain validated methodologies.

## Biological Activity and Signaling Pathways

Currently, there is limited publicly available information detailing specific signaling pathways modulated by **6-bromo-1H-indene** or its direct applications in drug development. The biological activity of novel compounds is an active area of research, and information would primarily be found in specialized pharmacology and medicinal chemistry journals. As such, diagrams of signaling pathways involving this specific molecule are not available at this time.

This document serves as a foundational resource. For more in-depth applications and experimental procedures, a thorough review of relevant scientific literature is advised.

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## References

- 1. 6-bromo-1H-indene | C<sub>9</sub>H<sub>7</sub>Br | CID 12679518 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. molecularinfo.com [molecularinfo.com]
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